

An In-depth Technical Guide to DBEDC in Agriculture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dbedc*

Cat. No.: *B14117655*

[Get Quote](#)

A Review of Literature for Researchers, Scientists, and Drug Development Professionals

Introduction: **DBEDC**, or dodecylbenzenesulfonic acid bisethylenediamine copper salt (II), is a chemical compound utilized in agriculture as a fungicide and insecticide. First registered in Japan in 1969, this contact pesticide has been formulated as a wettable powder, emulsifiable concentrate, and liquid for use on a variety of crops, including cereals, vegetables, ornamentals, and turf. This technical guide provides a comprehensive review of the available literature on **DBEDC**, focusing on its mechanism of action, efficacy, and application protocols, with a particular emphasis on quantitative data and experimental methodologies.

Physicochemical Properties

A summary of the key physicochemical properties of **DBEDC** is presented in Table 1. This data is essential for understanding its environmental fate and behavior.

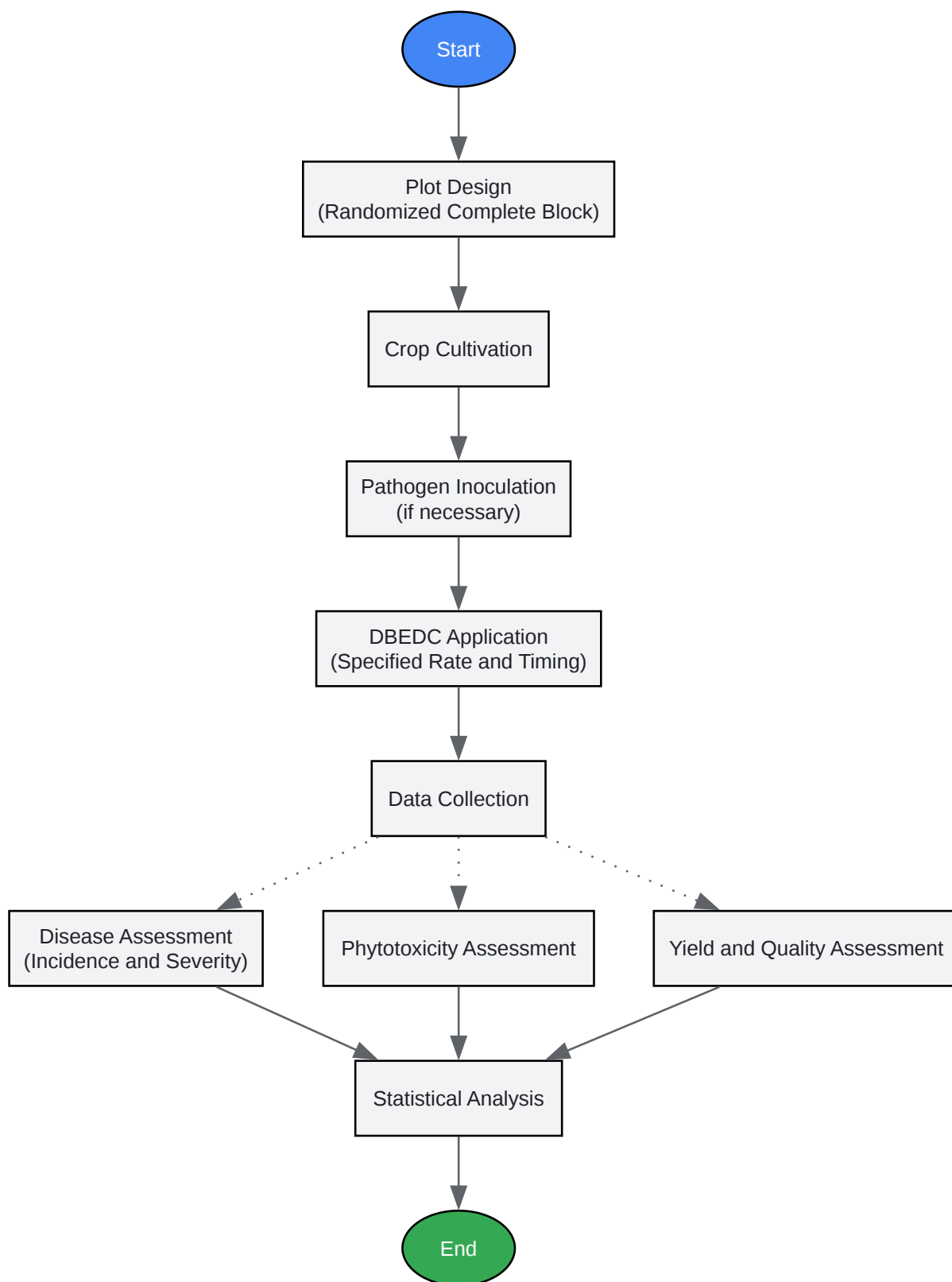
Property	Value	Reference
Appearance	Vivid blue-purple paste	[1]
Odor	Odorless	[1]
CAS Number	61607-82-7	[1]
Molecular Formula	C40H74CuN4O6S2	[1]
Molecular Weight	834.7 g/mol	[1]
Melting Point	Decomposes above 207°C	[1]
Boiling Point	Decomposes above 207°C	[1]
Vapor Pressure	5.2×10^{-57} to 3.2×10^{-9} Pa (25°C)	[1]
Density	1.1 g/cm ³ (20°C)	[1]
Water Solubility	1.53×10^6 µg/L (25°C)	[1]
Soil Adsorption Coefficient (Koc)	1,230 (sandy soil, 25°C)	[1]
Hydrolysis	Stable for 5 days (50°C; pH 4, 7, 9)	[1]
pKa	6.32 (20°C)	[1]

Mechanism of Action

DBEDC exhibits a dual mode of action as both a fungicide and an insecticide.[1]

Fungicidal Action: The primary mechanism of fungicidal activity involves the copper complex. It is believed that **DBEDC** adsorbs to the spores and hyphae of fungi. The copper ions then react with sulfhydryl (SH) groups in enzymes, leading to their inhibition.[1] This disruption of critical enzyme function interferes with the pathogen's metabolic processes, particularly the oxidation-reduction system, ultimately resulting in cell death.[1]

Insecticidal Action: As an insecticide, **DBEDC** acts through a physical mechanism. When sprayed directly onto insects, the formulation is thought to block their spiracles, the external openings of the respiratory system.^[1] This physical obstruction prevents gas exchange, leading to death by suffocation.^[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. env.go.jp [env.go.jp]
- To cite this document: BenchChem. [An In-depth Technical Guide to DBEDC in Agriculture]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14117655#review-of-literature-on-dbedc-in-agriculture\]](https://www.benchchem.com/product/b14117655#review-of-literature-on-dbedc-in-agriculture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com